

Safety Data Sheet (SDS) for 5-Chloro-2-(1-piperazinyl)-benzaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Chloro-2-(1-piperazinyl)-benzaldehyde

Cat. No.: B12090392

[Get Quote](#)

Technical Safety Guide: 5-Chloro-2-(1-piperazinyl)-benzaldehyde

Beyond the GHS Label: A Mechanistic Approach to Handling & Risk Assessment[1][2]

Executive Summary & Compound Identity

Status: High-Value Chemical Intermediate | Application: Medicinal Chemistry (Antipsychotics, Kinase Inhibitors)[1][2]

This guide serves as an advanced technical supplement to standard Safety Data Sheets (SDS). Unlike commodity chemicals, **5-Chloro-2-(1-piperazinyl)-benzaldehyde** is a specialized building block often lacking extensive toxicological datasets.[1][2] This document utilizes Structure-Activity Relationship (SAR) analysis and analog bridging to establish a robust safety protocol.

The molecule combines a reactive benzaldehyde core with a basic piperazine moiety and a lipophilic aryl chloride.^{[1][2]} This triad dictates its specific hazards: skin sensitization, oxidative instability, and potential for forming genotoxic impurities if mishandled.^{[1][2]}

Chemical Identity Table

Parameter	Detail
Chemical Name	5-Chloro-2-(1-piperazinyl)-benzaldehyde
Common Synonyms	1-(4-Chloro-2-formylphenyl)piperazine; 5-Chloro-2-piperazin-1-yl-benzaldehyde
CAS Number	Note: Often custom synthesized. ^{[1][2][3]} Analogous to 736991-52-9 (non-chloro)
Molecular Formula	C ₁₁ H ₁₃ ClN ₂ O
Molecular Weight	~224.69 g/mol
Predicted LogP	~2.1 (Moderate Lipophilicity)
Physical State	Solid (Pale yellow to off-white powder)

Hazard Identification & Mechanistic Toxicology

Standard GHS classifications often miss the nuance of multi-functional intermediates.^{[1][2]} Here is the mechanistic breakdown of the risks.

The "Reactive Triad" Hazard Model

The safety profile is governed by the interaction of its three functional groups.

- **The Piperazine Ring (The Sensitizer):** Secondary amines are known skin sensitizers and irritants.^{[1][2]} They can form N-nitroso compounds (nitrosamines) if exposed to nitrosating agents, a critical concern in GMP environments.^{[1][2]}
- **The Aldehyde (The Electrophile):** Benzaldehydes are prone to autoxidation to benzoic acids.^[1] They are also protein-reactive, forming Schiff bases with lysine residues, which drives the Skin Sensitization (Category 1) hazard.^{[1][2]}

- The Aryl Chloride: Adds lipophilicity, facilitating skin absorption.[1][2]

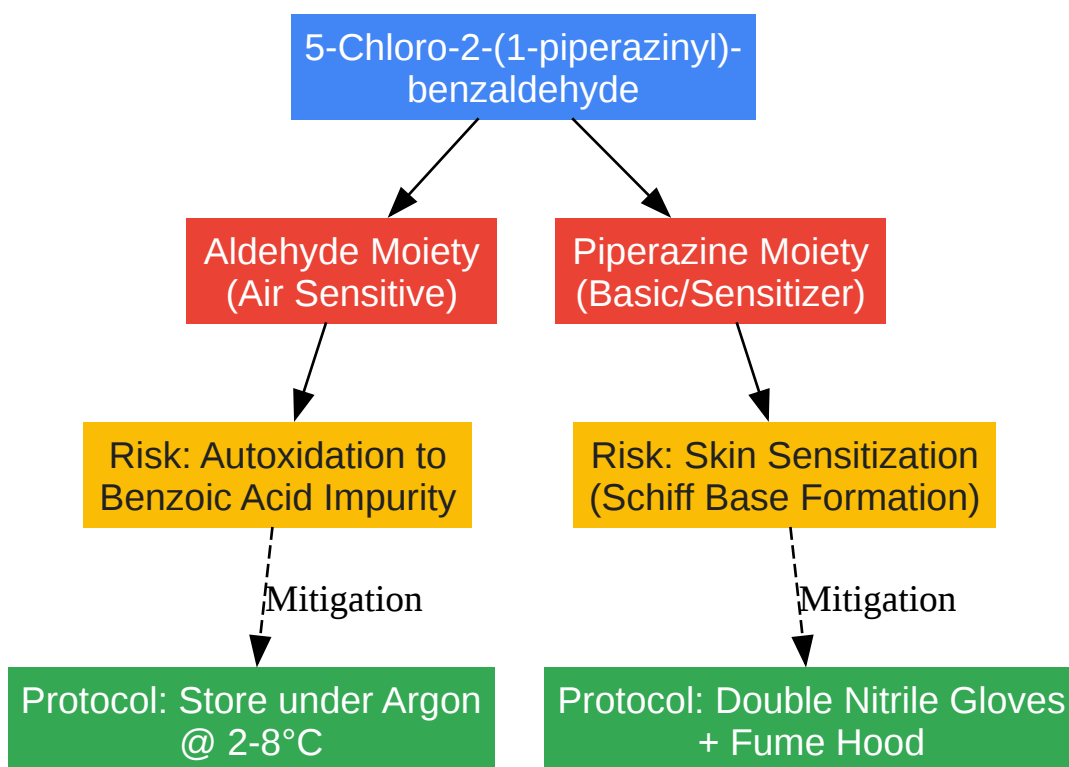
GHS Classification (Derived)

Based on high-confidence analogs (e.g., 2-(1-piperaziny)benzaldehyde, CAS 736991-52-9):

- Signal Word: WARNING
- Skin Corrosion/Irritation: Category 2 (H315)[1][2]
- Serious Eye Damage/Irritation: Category 2A (H319)[1][2]
- Skin Sensitization: Category 1 (H317) - High Probability[1][2]
- STOT - Single Exposure: Category 3 (H335) - Respiratory Irritation[1]

Visualizing the Safety Logic

The following diagram illustrates the decision-making hierarchy for handling this compound, linking chemical properties to engineering controls.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic Safety Logic.^{[1][2]} The chemical structure dictates the specific risks (Yellow) and the required engineering controls (Green).^{[1][2]}

Handling, Storage & Stability Protocols

Causality: The aldehyde group is the "weak link" for stability, while the piperazine group is the primary driver for acute handling risks.^{[1][2]}

Stability & Preservation

The Problem: Benzaldehydes oxidize in air.^{[1][2]} The presence of the basic piperazine ring can catalyze this autoxidation or lead to self-condensation (aldol-like reactions).^[1] The Solution:

- Atmosphere: Strictly handle under Inert Gas (Argon or Nitrogen).^{[1][2]} Do not leave open vessels exposed to air for prolonged periods.^[1]
- Temperature: Store at 2–8°C.
- Container: Amber glass vials with Teflon-lined caps to prevent UV-initiated radical oxidation.

Handling Workflow (Step-by-Step)

- Preparation: Equilibrate the vial to room temperature before opening to prevent water condensation (hygroscopicity of the amine salt).
- Weighing: Perform all weighing inside a Chemical Fume Hood. Use an anti-static gun if the powder is fluffy/static-prone.^[1]
- Solubilization: Dissolve immediately in degassed solvents (DCM, THF, or DMSO). Avoid acetone (forms enamine/imine with piperazine).^[1]
- Quenching: If synthesizing from this intermediate, ensure complete consumption of the aldehyde to avoid residual sensitizers in the final product.

Emergency Response & First Aid

Self-Validating Protocol: These steps assume the compound is both a corrosive irritant and a sensitizer.[\[1\]](#)[\[2\]](#)

Ocular Exposure (Critical)[\[1\]](#)[\[2\]](#)

- Mechanism: The basic piperazine moiety can cause saponification of fatty tissues in the eye, while the aldehyde causes irritation.[\[1\]](#)
- Protocol:
 - Immediately flush with saline/water for 15 minutes.[\[1\]](#)
 - Do not use neutralization agents (acids) in the eye; this causes exothermic damage.[\[1\]](#)[\[2\]](#)
 - Seek ophthalmological evaluation.[\[1\]](#)

Skin Contact[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

- Mechanism: Lipophilic absorption facilitates sensitization.[\[1\]](#)[\[2\]](#)
- Protocol:
 - Drench skin with water.[\[1\]](#)[\[4\]](#)
 - Wash with mild soap (surfactant) to remove the lipophilic residues.[\[1\]](#) Avoid organic solvents (ethanol/DMSO) which drive the toxin deeper into the dermis.[\[1\]](#)

Spill Control[\[1\]](#)[\[2\]](#)

- Solid Spill: Do not dry sweep (dust generation).[\[1\]](#)[\[2\]](#) Cover with a damp absorbent pad or use a HEPA vacuum.[\[1\]](#)
- Decontamination: Wipe surfaces with a dilute 1% Acetic Acid solution (neutralizes the piperazine base) followed by water.[\[1\]](#)

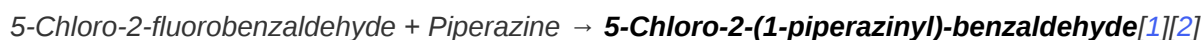
Synthesis & Application Context

Understanding how this chemical is made and used helps predict impurities and side-reactions.
[\[1\]](#)[\[2\]](#)

Synthesis Route (Typical)

This compound is typically synthesized via SNAr (Nucleophilic Aromatic Substitution):

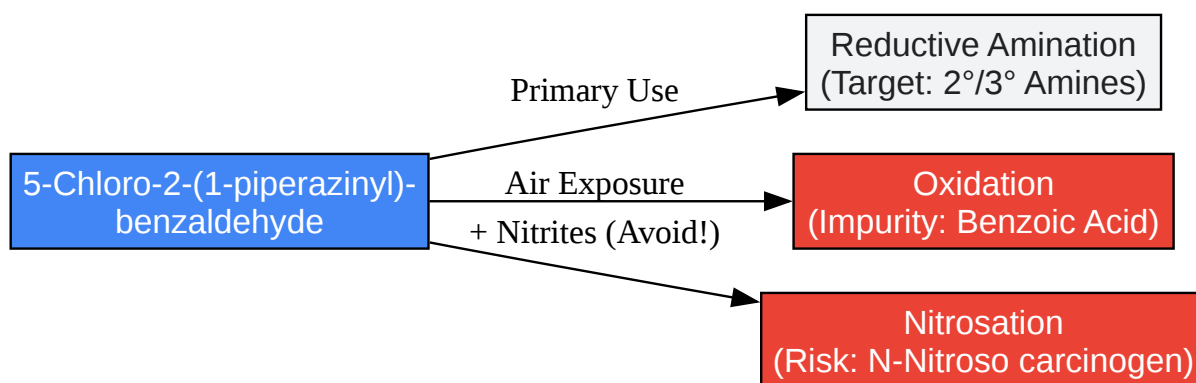
“



Safety Implication: Commercial batches may contain residual 5-Chloro-2-fluorobenzaldehyde (a lachrymator/irritant) or excess Piperazine (corrosive).^{[1][2]} Treat the material as if it contains these more hazardous precursors until purity is verified.^[1]

Reactivity Logic Diagram

The following diagram maps the reactivity profile for researchers planning synthesis.



[Click to download full resolution via product page](#)

Figure 2: Reactivity Profile.^{[1][2]} Blue = Compound, Grey = Intended Reaction, Red = Hazardous Side Reactions.^{[1][2]}

Regulatory & Transport Information

Based on UN Recommendations for analogous amines/aldehydes.^[1]

- UN Number: Not specifically assigned (often shipped as "Chemicals, n.o.s." or UN 3077 if aquatic toxicity is suspected).[1][2]
- Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s. (contains **5-Chloro-2-(1-piperazinyl)-benzaldehyde**).[1]
- Packing Group: III (Minor Danger).[1][2]
- TSCA (USA): Likely Research & Development (R&D) Exemption only.[1] Not on the public inventory.[1]
- REACH (EU): Pre-registration likely required for >1 ton/year.[1][2]

References

- PubChem.Compound Summary: 5-Chloro-2-fluorobenzaldehyde (Precursor Data).[1][2][3][5] National Library of Medicine.[1] [\[Link\]](#)[1][2]
- ECHA.Guidance on the Application of the CLP Criteria: Skin Sensitization.[1][2] European Chemicals Agency.[1][2][3][5] [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Chloro-salicylaldehyde | C7H5ClO2 | CID 12481 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. chemscene.com [\[chemscene.com\]](https://chemscene.com)
- 3. 5-Chloro-2-fluorobenzaldehyde | C7H4ClFO | CID 2773586 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. pim-resources.coleparmer.com [\[pim-resources.coleparmer.com\]](https://pim-resources.coleparmer.com)
- 5. 5-Chloro-2-fluorobenzaldehyde | C7H4ClFO | CID 2773586 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

- To cite this document: BenchChem. [Safety Data Sheet (SDS) for 5-Chloro-2-(1-piperazinyl)-benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12090392/docs#safety-data-sheet-sds-for-5-chloro-2-1-piperazinyl-benzaldehyde\]](https://www.benchchem.com/product/b12090392/docs#safety-data-sheet-sds-for-5-chloro-2-1-piperazinyl-benzaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)